

A Technical Guide to Commercial Olaparib-d8 for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Olaparib-d8*

Cat. No.: *B11931777*

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For researchers and drug development professionals, sourcing high-purity, reliable deuterated internal standards is a critical step in ensuring the accuracy and reproducibility of bioanalytical assays. **Olaparib-d8**, the deuterated analog of the PARP inhibitor Olaparib, serves as an essential internal standard for mass spectrometry-based quantification of the parent drug in various biological matrices. This guide provides an in-depth overview of commercial suppliers, experimental considerations, and a logical workflow for selecting the appropriate **Olaparib-d8** product for your research needs.

Commercial Supplier Overview

A variety of chemical suppliers offer **Olaparib-d8** for research purposes. The choice of supplier often depends on factors such as purity, available quantities, cost, and the availability of comprehensive analytical documentation. The following table summarizes key information for several prominent suppliers.

| Supplier | Catalog Number | Purity | Available Quantities | Certificate of Analysis (CoA) |
|--|----------------|--|--|--|
| MedChemExpress | HY-10162S1 | 99.57% [1] | 1 mg, 5 mg, 10 mg, 50 mg, 100 mg [1] | Available on product page [1] |
| Simson Pharma | O490008 | Not explicitly stated, but CoA is provided with every compound. [2] | Custom synthesis [2] | Provided with every compound [2] |
| AstaTech Inc. (via Neta Scientific) | G18169 1MG | 95% [3] | 1 mg [3] | Information not readily available on the product page. |
| Shimadzu Chemistry & Diagnostics | C3684 | ≥98.00% | 1 mg, 5 mg, 10 mg, 25 mg, 100 mg [4] | Available to member account holders. [4] |
| GlpBio | GC69618 | Not explicitly stated, but CoA and SDS are available. [5] | Information not readily available on the product page. | Available on product page [5] |
| Clearsynth | CS-O-49671 | Not explicitly stated, but a CoA is provided. [6] | Information not readily available on the product page. | Provided with product [6] |

Experimental Protocols: Utilizing Olaparib-d8 in Bioanalysis

Olaparib-d8 is predominantly used as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods to quantify Olaparib in biological samples. The following provides a generalized methodology based on published research.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Sample Preparation (Liquid-Liquid Extraction)[9]

- To 100 μL of plasma, add 1 mL of ethyl acetate containing the working concentration of **Olaparib-d8**.
- Vortex the mixture thoroughly.
- Centrifuge to separate the organic and aqueous layers.
- Transfer the organic supernatant to a new tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the dried extract in a suitable volume of the initial mobile phase.

Chromatographic Conditions[8]

- Column: A C18 reversed-phase column is commonly used (e.g., Phenomenex Gemini C18, 2.1×150 mm, 3 μm).[8]
- Mobile Phase: A gradient elution using a combination of an aqueous phase (e.g., 10 mM ammonium formate with 0.1% formic acid) and an organic phase (e.g., acetonitrile) is typical.[8]
- Flow Rate: Dependent on the column dimensions, but typically in the range of 0.2-0.5 mL/min.
- Injection Volume: Typically 2-10 μL .

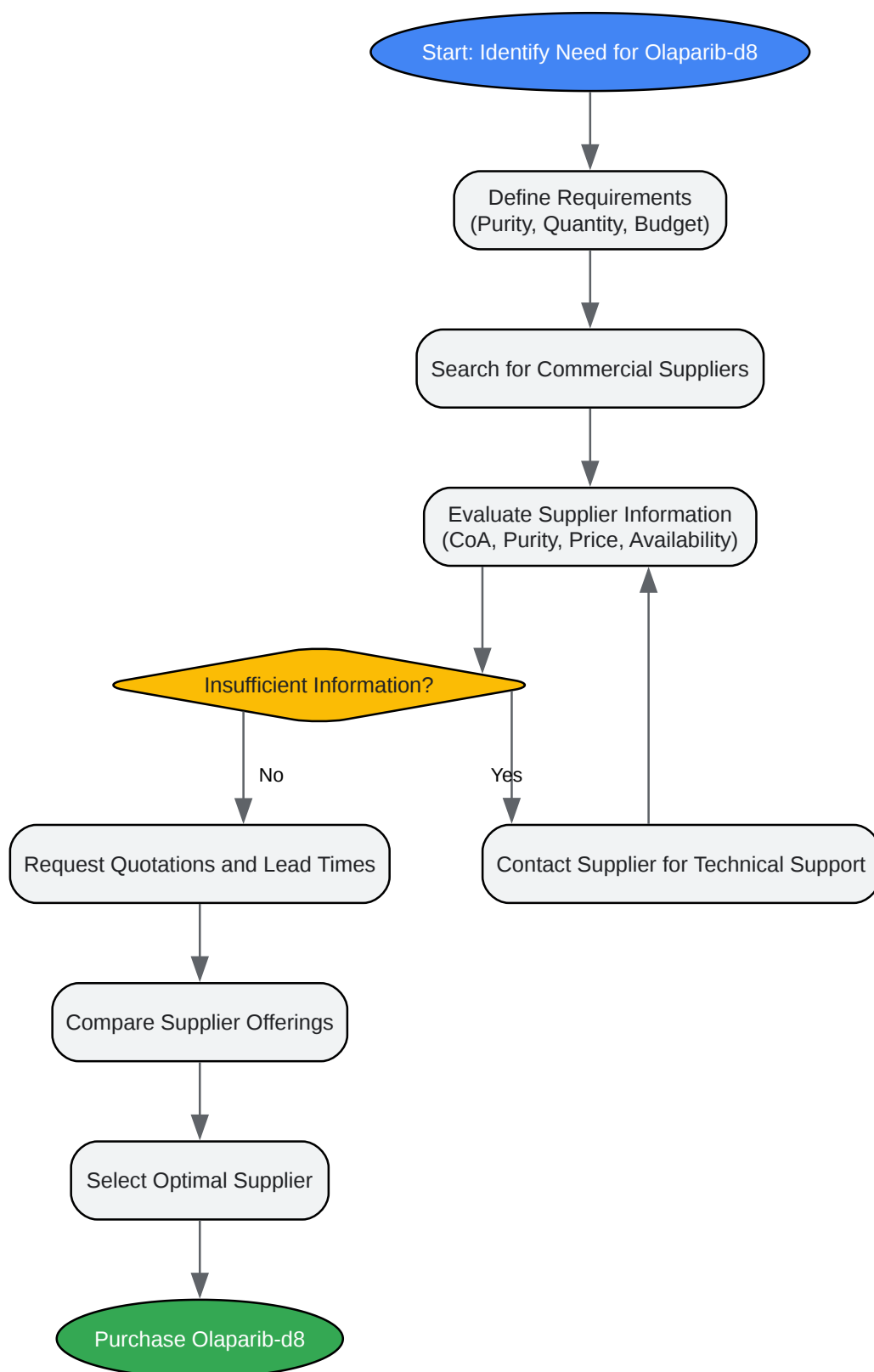
Mass Spectrometry Conditions[8][9]

- Ionization Mode: Positive electrospray ionization (ESI+) is generally used.[8]
- Multiple Reaction Monitoring (MRM) Transitions:
 - Olaparib: m/z 435.4 \rightarrow 367.7 or 281.1[8][9]
 - **Olaparib-d8**: m/z 443.4 \rightarrow 375.7 or 281.1[8][9]

- Optimization: Ion source parameters such as capillary voltage, gas flows, and temperature, as well as compound-specific parameters like collision energy, should be optimized to achieve the best signal intensity and specificity.

Supplier Selection Workflow

The process of selecting a suitable commercial supplier for **Olaparib-d8** involves several key decision points to ensure the procured material meets the specific requirements of the intended research application. The following diagram illustrates a logical workflow for this selection process.



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- To cite this document: BenchChem. [A Technical Guide to Commercial Olaparib-d8 for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11931777#commercial-suppliers-of-olaparib-d8-for-research]

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